Application Note: Strategic Functionalization of 4-Bromo-3-methoxy-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name:	*4-bromo-3-methoxy-1-methyl-1H-pyrazole*
CAS No.:	*1350323-85-1*
Cat. No.:	*B2905109*

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Abstract

This technical guide outlines a modular workflow for the diversification of **4-bromo-3-methoxy-1-methyl-1H-pyrazole**, a privileged scaffold in medicinal chemistry. We present validated protocols for C4-arylation via Suzuki-Miyaura cross-coupling, C3-demethylation for scaffold morphing, and C5-direct arylation via C-H activation. These methodologies are designed to accelerate the discovery of novel kinase inhibitors and anti-inflammatory agents by accessing unexplored chemical space around the pyrazole core.

Introduction: The Pyrazole Advantage

The pyrazole ring is a cornerstone of modern drug discovery, present in blockbuster drugs like Celecoxib, Ruxolitinib, and Sildenafil.[1] The specific substitution pattern of **4-bromo-3-methoxy-1-methyl-1H-pyrazole** offers unique electronic and steric properties:

- C4-Bromine: A versatile handle for transition-metal catalyzed cross-couplings.

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- C3-Methoxy: Acts as a latent hydrogen bond donor (upon demethylation) or a stable dipole modulator.
- N1-Methyl: Defines the solubility profile and prevents tautomeric ambiguity.

Strategic Reactivity Map

The following diagram illustrates the orthogonal reactivity inherent to this scaffold, guiding the synthesis of diverse libraries.

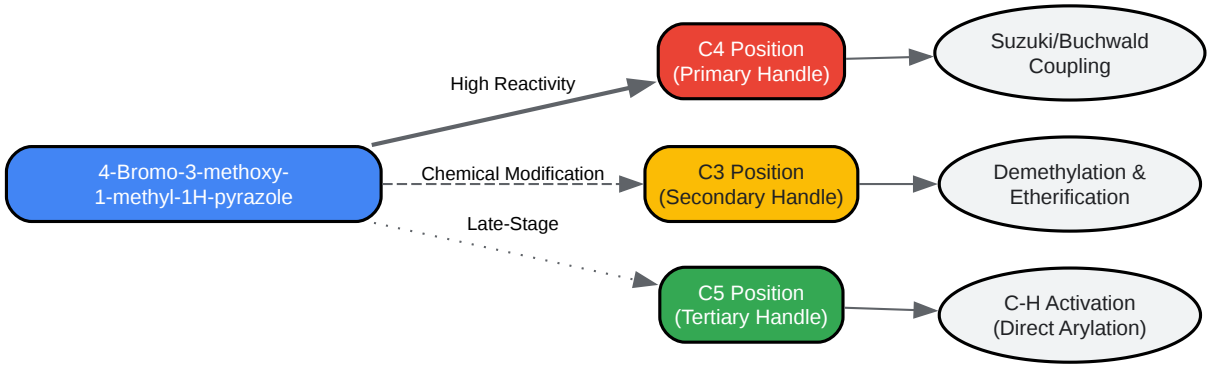

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Figure 1: Orthogonal reactivity map of the **4-bromo-3-methoxy-1-methyl-1H-pyrazole** scaffold.

Module 1: C4-Diversification (The Workhorse)

The C4 position is the most accessible site for diversification. However, the electron-rich nature of the pyrazole ring (further enhanced by the C3-methoxy group) can make oxidative addition sluggish compared to simple aryl bromides. To overcome this, we utilize microwave irradiation and electron-rich phosphine ligands.

Protocol A: Microwave-Assisted Suzuki-Miyaura Coupling

Objective: Rapid synthesis of 4-aryl-3-methoxy-1-methyl-1H-pyrazoles.

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Materials:

- Substrate: **4-Bromo-3-methoxy-1-methyl-1H-pyrazole** (1.0 equiv)
- Boronic Acid: Aryl/Heteroaryl boronic acid (1.5 equiv)
- Catalyst: Pd(PPh3)4 (5 mol%) or XPhos Pd G2 (2 mol%)
- Base: Na2CO3 (2.0 M aqueous, 3.0 equiv)
- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Methodology:

- Charge: In a microwave vial, combine the pyrazole substrate (0.5 mmol), boronic acid (0.75 mmol), and catalyst.
- Inert: Seal the vial and purge with nitrogen for 2 minutes.
- Solvate: Add degassed 1,4-dioxane (4 mL) and Na2CO3 solution (0.75 mL).
- Irradiate: Heat in a microwave reactor at 110°C for 20 minutes. (Note: Conventional heating requires 12-18 hours).
- Workup: Dilute with EtOAc, wash with water/brine. Dry over MgSO4 and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Critical Insight: For sterically hindered boronic acids (e.g., 2,6-disubstituted aryls), switch to XPhos Pd G2. The bulky biaryl ligand facilitates both oxidative addition and reductive elimination in crowded systems [1].

Data Summary: Catalyst Performance

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Entry	Boronic Acid	Catalyst	Conditions	Yield (%)
1	Phenylboronic acid	Pd(PPh3)4	90°C, Conventional (12h)	65%
2	Phenylboronic acid	Pd(PPh3)4	110°C, Microwave (20m)	92%
3	2-Methylphenylboronic acid	Pd(PPh3)4	110°C, Microwave (20m)	45%
4	2-Methylphenylboronic acid	XPhos Pd G2	110°C, Microwave (20m)	88%

Module 2: C3-Scaffold Morphing

The C3-methoxy group is not just a spectator; it is a masked hydroxyl group. Demethylation reveals a C3-OH, which can be alkylated to tune lipophilicity or converted to a triflate for a second cross-coupling event.

Protocol B: Regioselective Demethylation

Objective: Conversion to 4-bromo-1-methyl-1H-pyrazol-3-ol.

Safety Warning: BBr3 reacts violently with water and releases toxic HBr gas. Perform in a fume hood.

Methodology:

- Dissolve: Dissolve the starting material (1.0 mmol) in anhydrous DCM (10 mL) under N2. Cool to -78°C.
- Add: Dropwise add BBr3 (1.0 M in DCM, 3.0 equiv).
- Warm: Allow the reaction to warm to Room Temperature (RT) and stir for 4 hours.

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- Quench: Cool to 0°C and carefully quench with MeOH.
- Isolate: Concentrate in vacuo. The product often precipitates or can be recrystallized from EtOH.

Mechanistic Note: The N1-methyl group is generally stable under these conditions. However, prolonged exposure (>24h) or high temperatures can lead to N-demethylation. Monitoring by LCMS is crucial [2].

Module 3: Advanced C5-Functionalization

Direct C-H arylation at the C5 position avoids the need for pre-functionalization (e.g., C5-bromination), streamlining the synthesis of trisubstituted pyrazoles.

Protocol C: Pd-Catalyzed C-H Arylation

Objective: Late-stage installation of aryl groups at C5.

Conditions:

- Catalyst: Pd(OAc)2 (5 mol%)
- Ligand: PPh3 (10 mol%)
- Base: K2CO3 (2.0 equiv)
- Coupling Partner: Aryl Bromide (1.2 equiv)
- Solvent: DMA (Dimethylacetamide), 140°C.

Mechanism: The reaction proceeds via a Concerted Metallation-Deprotonation (CMD) pathway. The carbonate base assists in the deprotonation of the C5-H bond by the palladium species. The electron-rich nature of the N1-methyl pyrazole facilitates this electrophilic palladation [3].

Integrated Library Synthesis Workflow

The following diagram depicts the logical flow for generating a diverse library of compounds using the modules described above.

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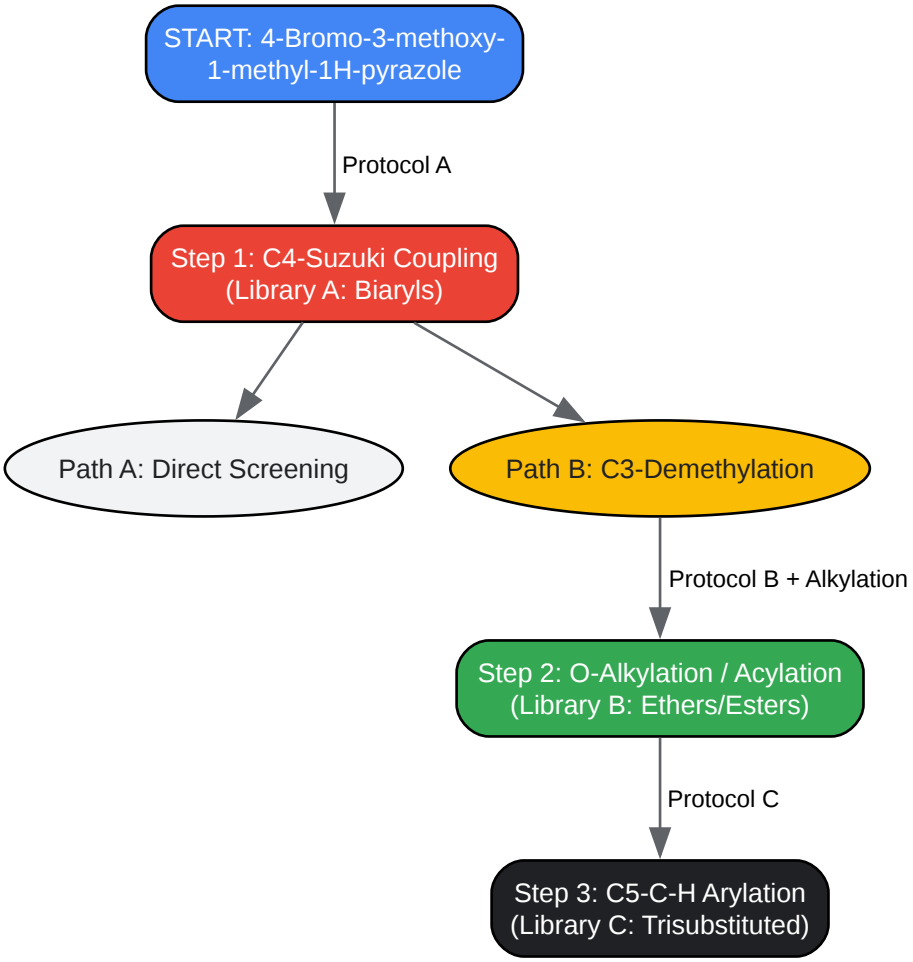

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Figure 2: Integrated workflow for high-throughput library generation.

References

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- Gouola, S., et al. (2020). Transition-metal-catalyzed C-H functionalization of pyrazoles. Organic & Biomolecular Chemistry. [Link]

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Sources

- 1. Pyrazole; A Privileged Scaffold of Medicinal Chemistry: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
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